

Personal protective equipment for handling Methyl 4-oxotetrahydrofuran-3-carboxylate

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Compound of Interest

Compound Name: Methyl 4-oxotetrahydrofuran-3-carboxylate

Cat. No.: B046262

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Essential Safety and Handling Guide for Methyl 4-oxotetrahydrofuran-3-carboxylate

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **Methyl 4-oxotetrahydrofuran-3-carboxylate** (CAS No. 57595-23-0). Adherence to these procedures is vital for ensuring a safe laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

Methyl 4-oxotetrahydrofuran-3-carboxylate presents several hazards that necessitate the use of appropriate personal protective equipment. The primary risks include skin and eye irritation, respiratory tract irritation if inhaled, and harm if swallowed.^[1] The toxicological properties of this compound have not been fully investigated, warranting a cautious approach.^[2]

Recommended Personal Protective Equipment (PPE)

Protection Type	Specific Equipment	Purpose
Eye and Face Protection	Chemical safety goggles or glasses.[3][4] A full-face shield is recommended when there is a risk of splashing.[4][5]	To protect eyes from splashes and vapors.
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber).[3][6]	To prevent skin contact and irritation.[1]
Body Protection	Laboratory coat.[3][7]	To protect skin and personal clothing from contamination.
Respiratory Protection	Use in a well-ventilated area or a fume hood. If ventilation is inadequate, a NIOSH-approved respirator with appropriate cartridges (e.g., organic vapor) is necessary.[2]	To prevent inhalation of vapors, which may cause respiratory irritation.[1][2]

Operational and Disposal Plans

Proper handling and disposal are critical for minimizing risks and environmental impact.

Safe Handling Protocol

- Preparation: Before handling, ensure all necessary PPE is correctly worn. Work should be conducted in a well-ventilated chemical fume hood.[2][8][9]
- Dispensing: Carefully measure and dispense the chemical, avoiding the generation of aerosols or vapors.
- Procedure: During use, avoid contact with skin, eyes, and clothing.[8]
- Post-Procedure: After handling, wash hands thoroughly with soap and water.[2]

Emergency Procedures

Exposure Scenario	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, while holding eyelids open. Seek immediate medical attention.[2]
Skin Contact	Remove contaminated clothing and wash the affected area with soap and plenty of water. If irritation persists, consult a physician.[2]
Inhalation	Move the individual to fresh air. If breathing is difficult, provide artificial respiration and seek medical attention.[2]
Ingestion	Do not induce vomiting. Rinse mouth with water and consult a physician immediately.[2]

Spill and Disposal Plan

- **Spill Response:** In the event of a spill, evacuate the area. Wearing full PPE, absorb the spill with an inert material such as vermiculite or sand.[8] Collect the absorbed material into a sealed, labeled container for disposal. Ensure adequate ventilation during cleanup.[2]
- **Waste Disposal:** Dispose of **Methyl 4-oxotetrahydrofuran-3-carboxylate** and any contaminated materials as hazardous waste.[2] All disposal must be conducted through a licensed professional waste disposal service and in accordance with local, state, and federal regulations.[2] Do not allow the chemical to enter drains or waterways.[2]

Experimental Protocol: Safe Use in a Laboratory Setting

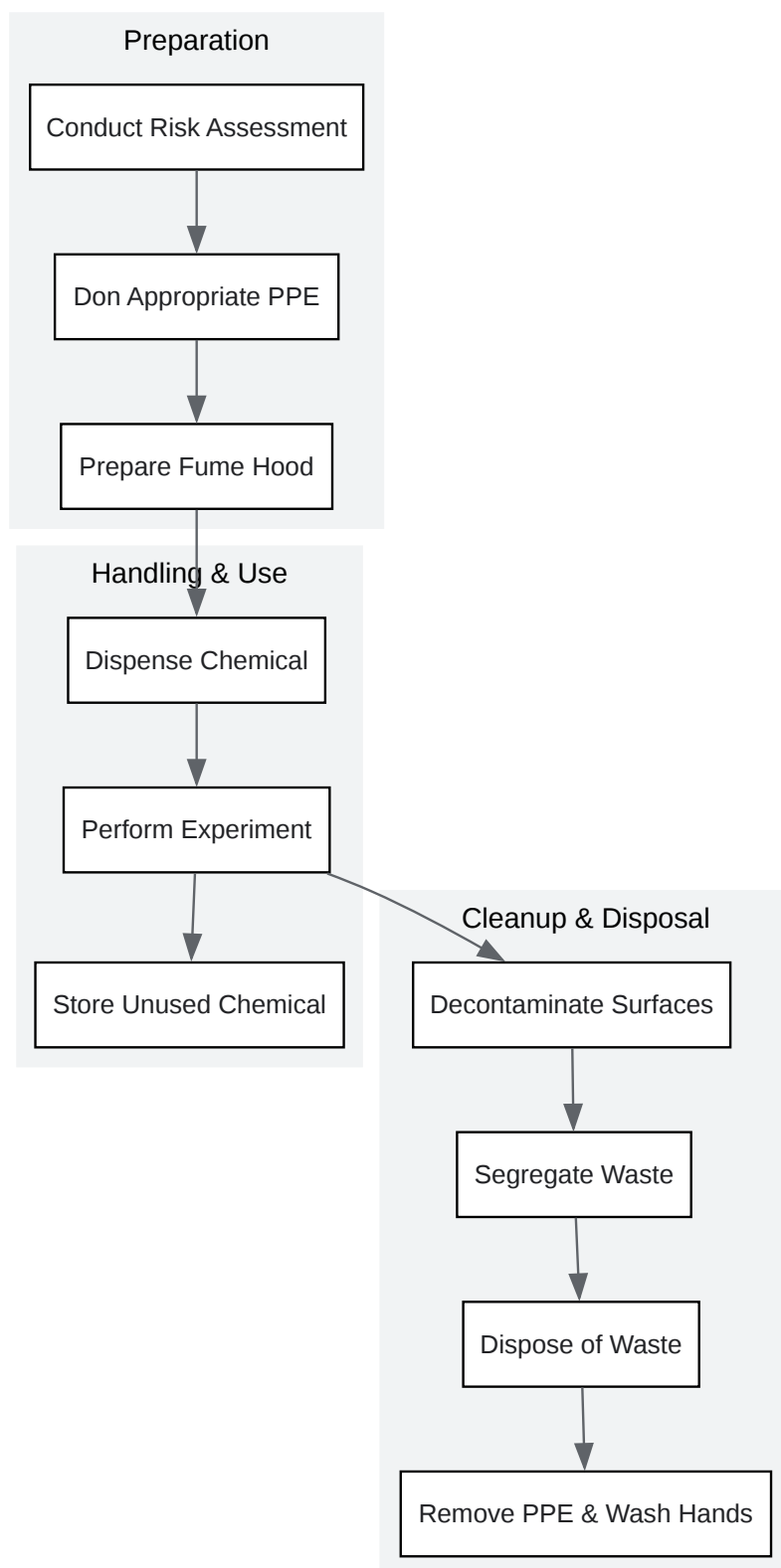
This protocol outlines the step-by-step procedure for safely using **Methyl 4-oxotetrahydrofuran-3-carboxylate** in a typical laboratory experiment.

- **Risk Assessment:** Before starting any new experiment, conduct a thorough risk assessment specific to the planned procedure.
- **Pre-Experiment Checklist:**

- Verify the functionality of the chemical fume hood.
- Ensure an emergency eyewash station and safety shower are accessible.
- Confirm all required PPE is available and in good condition.
- Review the Safety Data Sheet (SDS) for **Methyl 4-oxotetrahydrofuran-3-carboxylate**.[\[2\]](#)
- Handling and Use:
 - Don all required PPE: lab coat, chemical safety goggles, and nitrile gloves.
 - Perform all manipulations of the chemical within the fume hood.
 - Use appropriate glassware and equipment to minimize the risk of spills or breakage.
 - Keep containers of the chemical closed when not in use.
- Post-Experiment:
 - Decontaminate all surfaces and equipment that came into contact with the chemical.
 - Properly label and store any remaining chemical according to storage guidelines (cool, dry, well-ventilated area, in a tightly closed container).[\[8\]](#)[\[9\]](#)[\[10\]](#)
 - Segregate and label all waste materials for proper disposal.
 - Remove PPE in the correct order to avoid cross-contamination and wash hands thoroughly.

Workflow Visualization

The following diagram illustrates the logical workflow for the safe handling of **Methyl 4-oxotetrahydrofuran-3-carboxylate**, from initial preparation to final disposal.



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Caption: Workflow for Safe Handling of **Methyl 4-oxotetrahydrofuran-3-carboxylate**.

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References

- 1. CAS # 57595-23-0, Methyl 4-oxotetrahydrofuran-3-carboxylate, Tetrahydro-4-oxo-3-furoic acid methyl ester - chemBlink [chemblink.com]
- 2. capotchem.cn [capotchem.cn]
- 3. westlab.com.au [westlab.com.au]
- 4. Personal Protective Equipment Requirements for Laboratories – Environmental Health and Safety [ehs.ncsu.edu]
- 5. solubilityofthings.com [solubilityofthings.com]
- 6. Personal Protective Equipment | Safety | Physical Facilities | Miami University [miamioh.edu]
- 7. Personal Protective Equipment (PPE) in the Laboratory: A Comprehensive Guide | Lab Manager [labmanager.com]
- 8. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 9. carlroth.com [carlroth.com]
- 10. Methyl 4-oxotetrahydrofuran-3-carboxylate | 57595-23-0 [m.chemicalbook.com]
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